

# N-Nitroso-N-methylurethane chemical properties

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## Compound of Interest

Compound Name: *N-Nitroso-N-methylurethane*

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## An In-depth Technical Guide to the Chemical Properties of **N-Nitroso-N-methylurethane**

This guide provides a comprehensive technical overview of **N-Nitroso-N-methylurethane** (NMU), a compound of significant interest in chemical synthesis and toxicology. As a potent alkylating agent and a historical precursor to diazomethane, a thorough understanding of its chemical properties is paramount for researchers, scientists, and professionals in drug development. This document moves beyond a simple recitation of facts to explore the causality behind its reactivity, the mechanisms of its biological activity, and the self-validating protocols required for its safe handling.

## Introduction: Identity and Significance

**N-Nitroso-N-methylurethane**, with the CAS Number 615-53-2, is the ethyl ester of methylnitroso-carbamic acid.[1][2] Historically, it was a key laboratory reagent for the synthesis of diazomethane, a versatile methylating agent.[2] However, due to its extreme toxicity and instability, its use has been largely superseded by safer alternatives. Today, its primary relevance is as a research chemical, particularly in the study of carcinogenesis, owing to its potent ability to induce cancer in animal models.[1][2] Its study provides critical insights into the mechanisms of chemical-induced mutagenesis and oncogenesis.

## Chemical Structure and Identification

The structure of **N-Nitroso-N-methylurethane** features a nitroso group attached to a nitrogen atom, which is also bonded to a methyl group and a urethane functional group. This specific arrangement is responsible for its characteristic reactivity.

Figure 1: Chemical Structure of **N-Nitroso-N-methylurethane**.

## Physicochemical Properties

**N-Nitroso-N-methylurethane** is typically encountered as a yellow to pink or orange liquid with a sweet odor.<sup>[1]</sup> Its physical state can also be described as a solid.<sup>[1]</sup> A summary of its key physicochemical properties is presented below.

Property	Value	Source
IUPAC Name	ethyl N-methyl-N-nitrosocarbamate	PubChem <sup>[1]</sup>
CAS Number	615-53-2	PubChem <sup>[1]</sup>
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	PubChem <sup>[1]</sup>
Molecular Weight	132.12 g/mol	PubChem <sup>[1]</sup>
Appearance	Yellow to pink liquid; Solid	PubChem <sup>[1]</sup>
Odor	Sweet	PubChem <sup>[1]</sup>
Density	1.133 g/cm <sup>3</sup> at 20°C	PubChem <sup>[1]</sup>
Boiling Point	62-64°C at 12 mmHg; 70°C at 27 mmHg	PubChem <sup>[1]</sup>
Vapor Pressure	1.18 mm Hg at 25°C	PubChem <sup>[1]</sup>
Water Solubility	36.99 g/L at 24°C	ChemicalBook <sup>[3]</sup>
Refractive Index	1.43632 at 20°C/D	PubChem <sup>[1]</sup>

## Chemical Reactivity and Decomposition

The chemical behavior of **N-Nitroso-N-methylurethane** is dominated by the lability of the N-nitroso group, which makes it both a useful reagent and a hazardous substance.

## Stability and Storage

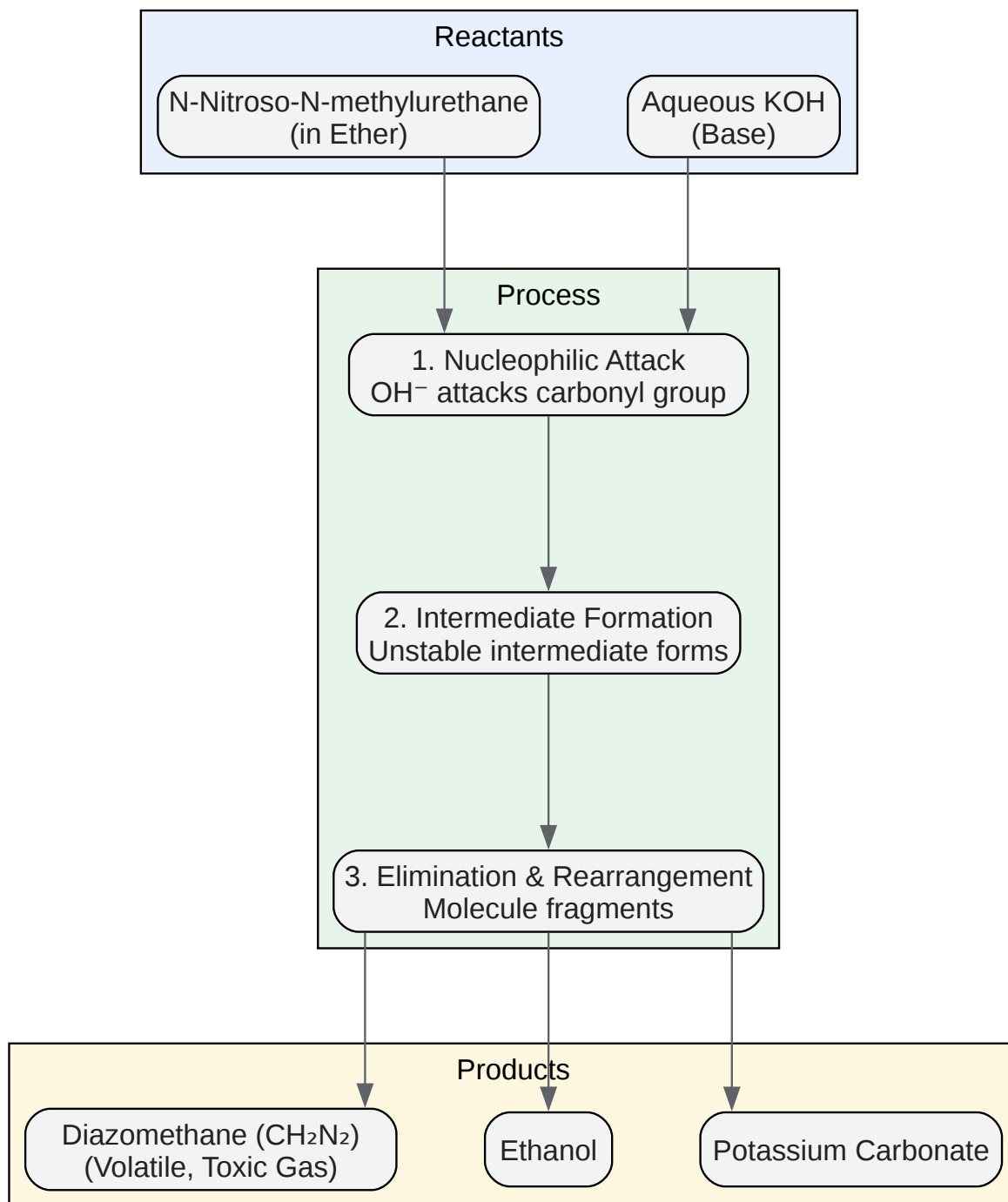
**N-Nitroso-N-methylurethane** is an unstable compound.[1] It is sensitive to light, and spontaneous decomposition can occur, particularly upon heating.[1] For this reason, it must be stored under refrigeration (0-10°C) and inert gas.[4] It is critical to note that it may become explosive if stored above 15°C.[1] Its stability in aqueous solutions is highly pH-dependent, with rapid decomposition occurring under alkaline conditions.[1] The reported half-lives at 20°C illustrate this instability:

- pH 6.0: 120 hours
- pH 7.0: 80 hours
- pH 8.0: 17.5 hours
- pH 9.0: 0.9 hours[1]

## Generation of Diazomethane

The most significant reaction of **N-Nitroso-N-methylurethane** is its decomposition in the presence of a strong base, such as potassium hydroxide (KOH), to generate diazomethane ( $\text{CH}_2\text{N}_2$ ). This reaction was a classical method for preparing diazomethane for laboratory use.

**Causality of the Reaction:** The mechanism is initiated by the nucleophilic attack of a hydroxide ion on the carbonyl carbon of the urethane. This is the key step that leads to the collapse of the molecule. The subsequent rearrangement and elimination are driven by the formation of highly stable products like nitrogen gas (in the subsequent reaction of diazomethane) and carbonate. The process is exothermic and produces a toxic, explosive gas (diazomethane), necessitating extreme caution.



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Figure 2: Workflow for Diazomethane generation from **N-Nitroso-N-methylurethane**.

## Experimental Protocol: In Situ Generation of Diazomethane (Illustrative)

This protocol is provided for educational purposes to illustrate the chemical principles. Due to the extreme hazards, this procedure has been replaced by safer alternatives (e.g., using Diazald®). This experiment should not be performed without extensive safety reviews and appropriate engineering controls.

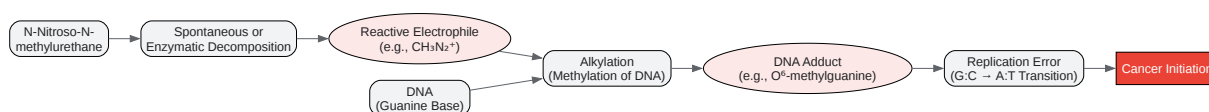
- **Glassware and Setup:** A two-neck, round-bottom flask equipped with a dropping funnel and a condenser is required. All glass joints must be fire-polished and smooth to prevent grinding, which could initiate a detonation of diazomethane. No ground glass joints should be used. The receiving flask for the diazomethane-ether solution must be cooled in an ice bath.
- **Reagents:** A solution of **N-Nitroso-N-methylurethane** in diethyl ether is placed in the dropping funnel. A concentrated aqueous solution of potassium hydroxide is placed in the reaction flask.
- **Reaction:** The reaction flask is gently warmed in a water bath to approximately 60-70°C. The **N-Nitroso-N-methylurethane** solution is added dropwise from the funnel.
  - **Causality:** The slow, dropwise addition is critical to control the rate of the exothermic reaction and the evolution of the gaseous diazomethane product. The warming provides the activation energy but must be carefully controlled to prevent uncontrolled decomposition.
- **Distillation:** As diazomethane forms, it co-distills with the ether solvent. The condenser cools the vapor, and the yellow diazomethane-ether solution collects in the chilled receiving flask.
  - **Causality:** Co-distillation immediately removes the explosive product from the reaction mixture, preventing the buildup of a dangerous concentration. The ice bath keeps the collected solution cold to enhance stability.
- **Neutralization:** The resulting diazomethane solution is typically used immediately for subsequent reactions, such as the esterification of carboxylic acids.

# Toxicology and Carcinogenicity: The Alkylating Mechanism

**N-Nitroso-N-methylurethane** is recognized as a potent carcinogen.[1][5] It is listed by the California Office of Environmental Health Hazard Assessment (OEHHA) as a chemical known to cause cancer.[2] Its toxicity is not due to the intact molecule but to its decomposition products.

**Mechanism of Action:** In biological systems, **N-Nitroso-N-methylurethane** can decompose to form a highly reactive electrophilic species, a methyldiazonium ion ( $\text{CH}_3\text{N}_2^+$ ) or a related methyl cation equivalent. This electrophile readily attacks nucleophilic sites on biological macromolecules, most significantly the bases within DNA.[1]

The primary mode of DNA damage is methylation.[1] The main reaction product is 7-methylguanine, with other adducts like 3-methyladenine also being formed.[1] Methylation at the  $\text{O}^6$  position of guanine is particularly mutagenic, as it can lead to mispairing with thymine instead of cytosine during DNA replication. If not repaired by cellular machinery, this results in a G:C to A:T transition mutation, a permanent alteration of the genetic code that can lead to the initiation of cancer.



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Figure 3: Carcinogenic mechanism of **N-Nitroso-N-methylurethane** via DNA alkylation.

## Safety, Handling, and Disposal

Given its instability and high toxicity, **N-Nitroso-N-methylurethane** must be handled with extreme caution as a carcinogen.[1][4]

## Personal Protective Equipment (PPE)

- Gloves: Double-gloving with chemically resistant gloves (e.g., nitrile) is mandatory.
- Eye Protection: Chemical safety goggles and a face shield must be worn.
- Lab Coat: A designated lab coat, preferably disposable, should be used.
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to prevent inhalation of the volatile and toxic compound.[\[4\]](#)

## Handling and Storage

- Store refrigerated (0-10°C) in a tightly closed container under an inert atmosphere.[\[4\]](#)
- Avoid heat, light, and ignition sources.[\[1\]](#)[\[4\]](#)
- Do not handle until all safety precautions have been read and understood.[\[4\]](#)
- Do not eat, drink, or smoke in the work area.[\[4\]](#)

## Spill and Emergency Response

- Spill: Evacuate the area. Eliminate all ignition sources. Do not touch spilled material unless wearing appropriate PPE.[\[1\]](#) Absorb with an inert material and collect in a sealed container for hazardous waste disposal.
- Exposure:
  - Skin Contact: Immediately wash with plenty of soap and water.[\[4\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Inhalation: Remove the person to fresh air. Call a poison center or doctor if you feel unwell.[\[4\]](#)
  - Ingestion: Immediately call a POISON CENTER or doctor. Rinse mouth.[\[4\]](#)

## Waste Disposal

All waste containing **N-Nitroso-N-methylurethane**, including contaminated labware and PPE, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[4] Chemical inactivation procedures, similar to those for other nitrosamides, may involve treatment with a sodium thiosulfate solution under basic conditions, but this must be validated and performed by trained personnel.

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